

Application Notes and Protocols for BODIPY™ 665/676 in Live Cell Imaging

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Bodipy 665/676

Cat. No.: B16324425

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For Researchers, Scientists, and Drug Development Professionals

Introduction

BODIPY™ 665/676 is a lipophilic, far-red fluorescent dye specifically designed to detect lipid peroxidation in live cells.[1][2][3] This probe is a valuable tool for studying oxidative stress, a process implicated in various pathologies including cancer, neurodegenerative diseases, and atherosclerosis.[2] Upon interaction with peroxy radicals, BODIPY™ 665/676 undergoes a spectral shift, allowing for ratiometric imaging of lipid peroxidation within cellular membranes. Its high photostability and cell permeability make it an ideal candidate for real-time live-cell imaging experiments.[4]

Principle of Detection

BODIPY™ 665/676 operates as a ratiometric sensor for lipid peroxidation. In its native, unoxidized state, the probe fluoresces in the far-red region of the spectrum. When it reacts with lipid peroxy radicals, the dye becomes oxidized, leading to a shift in its fluorescence emission to a shorter wavelength (orange-red). This change in the fluorescence emission spectrum allows for the quantification of lipid peroxidation by measuring the ratio of the fluorescence intensities at two different emission wavelengths.

Quantitative Data Summary

The optimal concentration and incubation time for BODIPY™ 665/676 can vary depending on the cell type and experimental conditions. Below is a summary of concentrations and incubation times reported in various studies.

Parameter	Recommended Range/Value	Cell Type(s)	Source(s)
Stock Solution Concentration	1 - 10 mM in anhydrous DMSO	General	[1][3]
Working Concentration	50 ng/mL	COS-7	[5][6]
1.5 µg/mL	HepG2	[7]	[7][8]
800 nM	Human Nasal Epithelial Cells	[8]	
2 µM	HeLa	[9]	
1 - 10 µM	General	[10]	
Incubation Time	30 minutes	HepG2, Human Nasal Epithelial Cells	
1 hour	HeLa	[9]	[5][6]
16 hours (overnight)	COS-7	[5][6]	

Experimental Protocols

I. General Protocol for Live Cell Staining and Imaging

This protocol provides a general guideline for staining live cells with BODIPY™ 665/676. Optimization may be required for specific cell lines and experimental setups.

Materials:

- BODIPY™ 665/676

- Anhydrous Dimethyl Sulfoxide (DMSO)
- Live-cell imaging medium (e.g., phenol red-free DMEM)
- Phosphate-Buffered Saline (PBS)
- Cells cultured on a suitable imaging dish or plate

Procedure:

- Prepare Stock Solution:
 - Dissolve BODIPY™ 665/676 in anhydrous DMSO to a final concentration of 1-10 mM.
 - Aliquot the stock solution and store at -20°C, protected from light.
- Prepare Working Solution:
 - On the day of the experiment, thaw an aliquot of the stock solution.
 - Dilute the stock solution in a serum-free, phenol red-free imaging medium to the desired final working concentration (e.g., 50 ng/mL - 2 µM).
- Cell Staining:
 - Grow cells to the desired confluency on a glass-bottom dish or chamber slide suitable for live-cell imaging.
 - Remove the culture medium and wash the cells once with pre-warmed PBS.
 - Add the BODIPY™ 665/676 working solution to the cells.
 - Incubate the cells for the desired time (e.g., 30 minutes to 16 hours) at 37°C in a 5% CO₂ incubator, protected from light. The optimal incubation time should be determined empirically.
- Washing (Optional but Recommended):
 - After incubation, gently remove the staining solution.

- Wash the cells two to three times with pre-warmed imaging medium to remove any unbound dye.
- Live Cell Imaging:
 - Add fresh, pre-warmed imaging medium to the cells.
 - Image the cells using a fluorescence microscope equipped for live-cell imaging with appropriate filter sets for far-red and orange-red fluorescence.
 - For ratiometric imaging, acquire images in two separate channels corresponding to the unoxidized and oxidized forms of the dye.

II. Example Protocol for Detecting Drug-Induced Lipid Peroxidation in HepG2 Cells

This protocol is adapted from a study investigating drug-induced hepatotoxicity.[\[7\]](#)

Materials:

- HepG2 cells
- BODIPY™ 665/676
- Hoechst 33342 (for nuclear counterstaining)
- Propidium Iodide (PI) (to identify dead cells)
- Drug of interest
- Culture medium (e.g., Ham's F-12/Leibovitz L-15)
- 96-well imaging plates

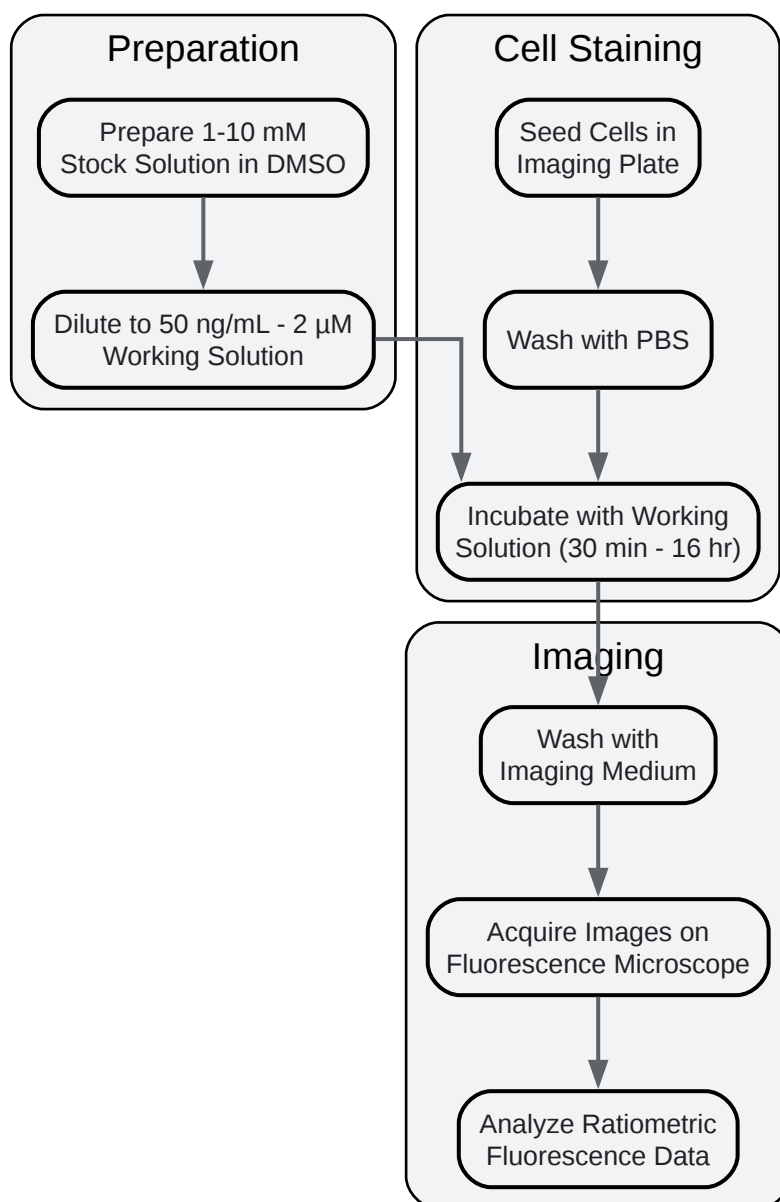
Procedure:

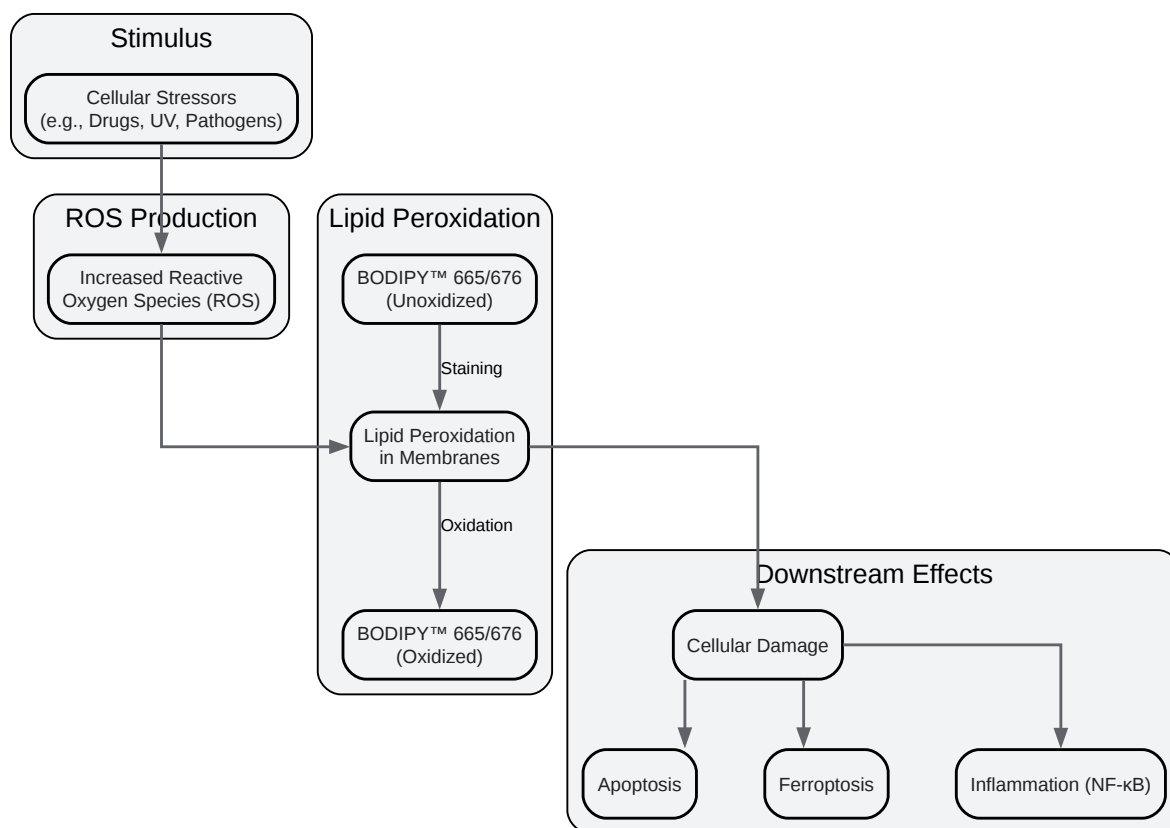
- Cell Seeding:

- Seed HepG2 cells in a 96-well, black-walled, clear-bottom imaging plate at a density that will result in 70-80% confluency at the time of imaging.
- Allow cells to adhere and grow for 24 hours.
- Drug Treatment:
 - Treat cells with the drug of interest at various concentrations for the desired duration (e.g., 24 hours). Include appropriate vehicle controls.
- Staining:
 - Prepare a staining cocktail in culture medium containing:
 - 1.5 µg/mL BODIPY™ 665/676
 - 1.5 µg/mL Hoechst 33342
 - 1.5 µg/mL Propidium Iodide
 - Remove the drug-containing medium and add the staining cocktail to each well.
 - Incubate for 30 minutes at 37°C.
- Imaging:
 - Image the cells directly without washing using a high-content imaging system.
 - Acquire images in the appropriate channels for BODIPY™ 665/676 (oxidized and unoxidized forms), Hoechst 33342 (blue), and Propidium Iodide (red).
 - Quantify the intensity of BODIPY™ 665/676 fluorescence in the cytoplasm of live cells (PI-negative) to determine the level of lipid peroxidation.

Visualizations

Experimental Workflow





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